

Synthesis of fluorinated amino acids via Ni(II) complex methodology

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Compound of Interest

Compound Name: (S)-4,4,4-Trifluoro-2-methylbutanoic acid

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Application Note: Asymmetric Synthesis of Fluorinated Amino Acids via Chiral Ni(II) Complex Methodology

Executive Summary

The incorporation of fluorine into amino acids profoundly alters their physicochemical properties, enhancing metabolic stability, lipophilicity, and protein-protein interaction specificity without significantly perturbing steric bulk. This guide details the Soloshonok-Hamper Ni(II) complex methodology, a thermodynamically controlled, scalable platform for the asymmetric synthesis of fluorinated

-amino acids. Unlike kinetic enolate chemistry, this system utilizes a recyclable chiral auxiliary—(S)-2-[N-(N'-benzylpropyl)amino]benzophenone (BPB)—chelated to Nickel(II) to create a "chiral glycine equivalent." This methodology routinely yields products with

diastereomeric excess (de) and

enantiomeric excess (ee).

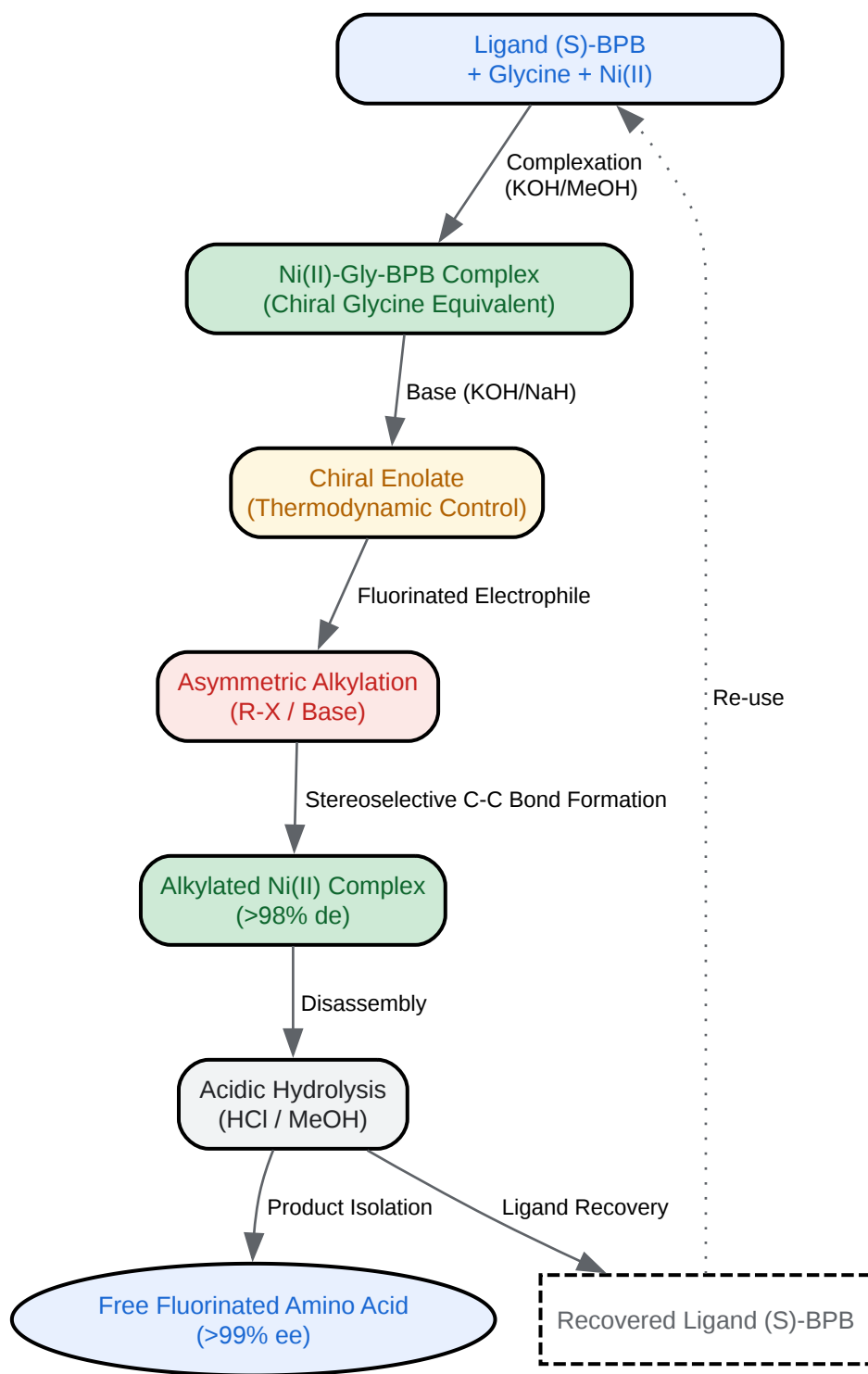
Mechanistic Principles & Design

The Chiral Glycine Equivalent

The core of this technology is the square-planar Ni(II) complex formed between Ni(II) ions, glycine, and the chiral ligand (S)-BPB.

- **Shielding Effect:** The proline moiety and the rigid benzophenone backbone wrap around the metal center, effectively blocking one face of the glycine enolate.
- **Thermodynamic Control:** Upon deprotonation, the resulting enolate equilibrates between the ()- and ()-geometries. However, the steric clash between the ligand's benzyl group and the incoming electrophile forces the reaction to occur exclusively from the unshielded face (typically re-face attack for (S)-BPB), leading to (S)-amino acids.
- **Self-Correction:** Unlike kinetic methods where the first formed product is final, this system allows for equilibration. If the "wrong" stereoisomer forms, it is sterically crowded and thermodynamically less stable, often reverting to the enolate and re-reacting to form the stable, desired diastereomer.

Pathway Visualization



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Figure 1: The catalytic cycle of the Soloshonok Ni(II) complex methodology, highlighting the recycling of the chiral auxiliary.

Experimental Protocols

Protocol A: Preparation of the Ni(II)-Gly-(S)-BPB Complex

This step creates the "Chiral Glycine Equivalent" (CGE). Ideally, prepare this on a multi-gram scale as it is stable for months.

Reagents:

- (S)-BPB (Ligand)[\[1\]](#)[\[2\]](#)
- Glycine (5.0 eq)
- $\text{Ni}(\text{NO}_3)_2$ [\[3\]](#) · 6H₂O (2.0 eq)
- KOH (7.0 eq)
- Methanol (reagent grade)

Step-by-Step:

- **Dissolution:** In a round-bottom flask, dissolve (S)-BPB (10 g, 26 mmol) and $\text{Ni}(\text{NO}_3)_2$ · 6H₂O (15.1 g, 52 mmol) in Methanol (150 mL). The solution will turn green/blue.
- **Base Addition:** Heat the solution to 50°C. Slowly add Glycine (9.75 g, 130 mmol).
- **Complexation:** Add KOH (10.2 g, 182 mmol) dissolved in Methanol (50 mL) dropwise over 20 minutes. The reaction will turn deep red.
- **Reflux:** Reflux the mixture at 70°C for 1 hour.
- **Quench:** Pour the reaction mixture into ice-cold water (500 mL) containing acetic acid (10 mL) to neutralize excess base.
- **Precipitation:** The red complex will precipitate. Filter the solid and wash extensively with water to remove excess Ni salts and glycine.

- Drying: Dry the red solid in a vacuum oven at 50°C overnight.
 - Yield Expectation: >90%[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)
 - QC Check: ¹H NMR should show characteristic diastereotopic protons of the glycine methylene group.

Protocol B: Asymmetric Alkylation with Fluorinated Electrophiles

Example: Synthesis of Trifluoroethylglycine (TfeGly) using Trifluoroethyl Iodide.

Reagents:

- Ni(II)-Gly-(S)-BPB Complex (1.0 eq)
- Trifluoroethyl Iodide (CF₃CH₂I) (1.2 – 1.5 eq)
- Base: KOH (pulverized) or NaOH
- Solvent: DMF or Acetonitrile (MeCN)

Step-by-Step:

- Setup: Flame-dry a flask and purge with Nitrogen/Argon. Add the Ni-Complex (1.0 g, 2.0 mmol) and anhydrous DMF (10 mL).
- Deprotonation/Alkylation: Cool to 0°C. Add pulverized KOH (1.12 g, 20 mmol) followed immediately by CF₃CH₂I (0.63 g, 3.0 mmol).
 - Note: For volatile fluorinated alkyl halides, use a sealed tube or pressure vessel.
- Reaction: Stir vigorously at room temperature. Monitor by TLC (SiO₂, DCM/Acetone 5:1). The starting material (red spot) will convert to a slightly less polar product (red spot).
 - Time: 30 min to 2 hours (fluorinated electrophiles are often highly reactive).
- Quench: Pour into ice water (100 mL). The alkylated complex will precipitate.

- Filtration: Filter the red solid.
- Purification: If diastereomeric purity is <98% (check via chiral HPLC or ^1H NMR), recrystallize from Acetone/Water or Ethanol.
 - Critical Check: The "major" diastereomer corresponds to the (S)-amino acid when using (S)-BPB.

Protocol C: Hydrolysis and Product Isolation

Releasing the free amino acid and recovering the ligand.

Reagents:

- Alkylated Ni-Complex[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[9\]](#)
- 3N HCl or 6N HCl
- Methanol[\[10\]](#)
- Cation Exchange Resin (Dowex 50W) or column chromatography

Step-by-Step:

- Hydrolysis: Dissolve the alkylated complex in MeOH/DCM (3:1). Add 3N HCl (excess). Heat to reflux (60-70°C).
 - Observation: The deep red color will fade to green (NiCl_2) and a white precipitate (Ligand HCl salt) may form.
- Ligand Recovery: Evaporate MeOH. Extract the aqueous residue with CHCl_3 .
 - Organic Layer: Contains the BPB ligand.[\[11\]](#) Wash with NaHCO_3 , dry, and reuse.
 - Aqueous Layer: Contains the Fluorinated Amino Acid hydrochloride and NiCl_2 .
- Amino Acid Purification:

- Method A (Resin): Load aqueous layer onto a Dowex 50W column (H⁺ form). Wash with water (removes Ni²⁺). Elute amino acid with 2M NH₄OH.
- Method B (Precipitation): Adjust pH to the isoelectric point (pI) of the amino acid (typically pH 5-6 for neutral AA) to precipitate the zwitterion.
- Final Yield: Isolate the white solid.

Data Summary & Optimization

Table 1: Optimization of Alkylation Conditions for Fluorinated Side Chains

Parameter	Standard Condition	Optimization for Fluorinated Substrates	Rationale
Solvent	DMF	DMF or MeCN	Polar aprotic solvents stabilize the enolate intermediate.
Base	KOH (solid)	KOH or TBD (organic base)	Fluorinated electrophiles are sensitive to elimination (E2); avoid excessively strong, non-nucleophilic bases if possible.
Temperature	25°C	0°C to 25°C	Lower temperatures improve diastereoselectivity (kinetic vs thermodynamic balance).
Time	1-4 Hours	Monitor closely	Fluorinated alkyl halides (e.g., triflates/iodides) react faster than non-fluorinated analogs.

Troubleshooting & Expert Tips

- **Epimerization Risk:** Fluorinated amino acids, particularly
-trifluoromethyl amino acids, have highly acidic
-protons. Avoid prolonged exposure to basic conditions after hydrolysis.
- **Solubility:** Fluorinated side chains increase lipophilicity. If the final amino acid is not water-soluble during the hydrolysis workup, it may extract into the organic layer with the ligand.

Check both layers.[12][13]

- Ligand Recycling: The recovered BPB ligand is robust. If it appears dark/oily, recrystallize from Ethanol before reusing to maintain high ee in subsequent batches.

References

- Soloshonok, V. A., et al. (1995). "Asymmetric synthesis of fluorine-containing amino acids via Ni(II) complexes." Journal of the Chemical Society, Perkin Transactions 1. [Link](#)
- Kukhar, V. P., & Soloshonok, V. A. (1995). Fluorine-containing Amino Acids: Synthesis and Properties. Wiley.
- Wang, Y., et al. (2010). "Practical large-scale synthesis of enantiomerically pure 3-[18F]fluoro-methyl-L-tyrosine." Bioorganic & Medicinal Chemistry Letters. [Link](#)
- Hohmann, T., et al. (2023). "Gram-scale asymmetric synthesis of fluorinated amino acids using a chiral nickel(II) complex." ChemRxiv. [Link](#)
- Acevedo, R., et al. (2021). "Ni(II) Complex of Glycine Schiff Base: A Review of its Applications." Current Organic Chemistry. [Link](#)

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Sources

- [1. researchgate.net \[researchgate.net\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. chemrxiv.org \[chemrxiv.org\]](#)
- [5. researchgate.net \[researchgate.net\]](#)

- [6. researchgate.net \[researchgate.net\]](#)
- [7. Asymmetric synthesis of fluorinated derivatives of aromatic and \$\gamma\$ -branched amino acids via a chiral Ni\(II\) complex - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [8. BJOC - Asymmetric synthesis of fluorinated derivatives of aromatic and \$\gamma\$ -branched amino acids via a chiral Ni\(II\) complex \[beilstein-journals.org\]](#)
- [9. Asymmetric synthesis of \$\alpha\$ -amino acids via homologation of Ni\(II\) complexes of glycine Schiff bases; Part 1: alkyl halide alkylations - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [10. Synthesis and Evaluation of a Series of Ni\(II\) Complexed Nucleophilic Glycine Equivalents - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [11. chemrevlett.com \[chemrevlett.com\]](#)
- [12. researchgate.net \[researchgate.net\]](#)
- [13. researchgate.net \[researchgate.net\]](#)
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